Spectroscopic Profile of N-Acetyl-L-prolinamide: A Technical Guide

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Compound of Interest

Compound Name:	*N-Acetyl-L-prolinamide*
CAS No.:	*16395-58-7*
Cat. No.:	*B556383*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data for **N-Acetyl-L-prolinamide**, a proline derivative of interest in various scientific domains, including drug discovery and peptide chemistry. This document details expected Nuclear Magnetic Resonance (NMR), Infrared (IR), and Mass Spectrometry (MS) data, alongside detailed experimental protocols for their acquisition.

Core Spectroscopic Data

The following sections and tables summarize the key spectroscopic data for **N-Acetyl-L-prolinamide**. It is important to note that while some of this data is derived from experimental studies on closely related analogs, it provides a robust predictive framework for the characterization of this molecule.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful technique for elucidating the structure of **N-Acetyl-L-prolinamide** in solution. The following tables outline the predicted chemical shifts for ^{1}H and

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^{13}C NMR. These predictions are based on data from analogous compounds, including N-Acetyl-L-proline and other N-acetylated amino acid derivatives.

Table 1: Predicted ^{1}H NMR Spectroscopic Data for **N-Acetyl-L-prolinamide**

Chemical Shift (δ) ppm	Multiplicity	Number of Protons	Assignment
~7.2-7.5	Singlet (broad)	1H	Amide NH (cis/trans isomers may be present)
~6.8-7.1	Singlet (broad)	1H	Amide NH (cis/trans isomers may be present)
~4.3-4.5	Doublet of doublets	1H	α-CH
~3.4-3.7	Multiplet	2H	δ-CH_2
~2.0-2.3	Multiplet	2H	β-CH_2
~1.8-2.0	Multiplet	2H	γ-CH_2
~2.1	Singlet	3H	Acetyl CH_3

Table 2: Predicted ^{13}C NMR Spectroscopic Data for **N-Acetyl-L-prolinamide**

Chemical Shift (δ) ppm	Carbon Assignment
~175-178	Amide C=O
~170-172	Acetyl C=O
~59-62	α-C
~46-49	δ-C
~29-32	β-C
~24-27	γ-C
~22-24	Acetyl CH_3

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Infrared (IR) Spectroscopy

IR spectroscopy provides valuable information about the functional groups present in **N-Acetyl-L-prolinamide**. The expected characteristic absorption bands are detailed in Table 3. Studies on the conformations of **N-Acetyl-L-prolinamide** have been conducted using advanced 2D IR spectroscopy.

Table 3: Characteristic IR Absorption Bands for **N-Acetyl-L-prolinamide**

Wavenumber (cm^{-1})	Intensity	Functional Group	Vibrational Mode
3400-3200	Strong, Broad	N-H	Stretch (Amide)
3000-2850	Medium	C-H	Stretch (Aliphatic)
~1680-1630	Strong	C=O	Stretch (Amide I)
~1640-1600	Strong	C=O	Stretch (Acetyl)
~1570-1515	Medium	N-H	Bend (Amide II)

Mass Spectrometry (MS)

Mass spectrometry is used to determine the molecular weight and fragmentation pattern of **N-Acetyl-L-prolinamide**. The compound has a molecular formula of $C_7H_{12}N_2O_2$ and a molecular weight of 156.18 g/mol .[1][2]

Table 4: Mass Spectrometry Data for **N-Acetyl-L-prolinamide**

m/z	Ion
157.09	$[M+H]^+$
179.07	$[M+Na]^+$

Predicted Fragmentation: Upon collision-induced dissociation (CID), the protonated molecule $[M+H]^+$ is expected to undergo characteristic amide bond cleavages. Key predicted fragments would arise from the loss of the acetamide group and fragmentation of the proline ring.

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Experimental Protocols

The following are detailed methodologies for the acquisition of spectroscopic data for **N-Acetyl-L-prolinamide**.

NMR Spectroscopy

- Sample Preparation: Dissolve approximately 5-10 mg of **N-Acetyl-L-prolinamide** in 0.6-0.7 mL of a suitable deuterated solvent (e.g., DMSO-d_6, $CDCl_3$, or D_2O). The choice of solvent may influence the chemical shifts of exchangeable protons (amide N-H).
- Instrumentation: Utilize a high-resolution NMR spectrometer (e.g., 400 MHz or higher) equipped with a standard 5 mm probe.
- ^1H NMR Acquisition:
  - Acquire a one-dimensional ^1H NMR spectrum.
  - Typical parameters include a 30-degree pulse angle, a spectral width of 12-16 ppm, a relaxation delay of 1-2 seconds, and an acquisition time of 2-4 seconds.
  - Collect a sufficient number of scans (e.g., 16 or 32) to achieve an adequate signal-to-noise ratio.
- ^{13}C NMR Acquisition:
  - Acquire a one-dimensional ^{13}C NMR spectrum with proton decoupling.
  - Typical parameters include a 45-degree pulse angle, a spectral width of 200-240 ppm, and a relaxation delay of 2-5 seconds.
  - A larger number of scans will be required compared to ^1H NMR to achieve a good signal-to-noise ratio.
- Data Processing: Process the raw data using appropriate software. This includes Fourier transformation, phase correction, baseline correction, and referencing the spectra to the residual solvent peak or an internal standard (e.g., TMS).

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Attenuated Total Reflectance-Fourier Transform Infrared (ATR-FTIR) Spectroscopy

- Sample Preparation: Place a small amount of solid **N-Acetyl-L-prolinamide** powder directly onto the ATR crystal.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., a diamond or germanium crystal).
- Background Collection: Record a background spectrum of the clean, empty ATR crystal. This will be automatically subtracted from the sample spectrum.
- Sample Spectrum Acquisition:
  - Apply pressure to the sample using the ATR pressure clamp to ensure good contact between the sample and the crystal.
  - Collect the sample spectrum, typically by co-adding 16 to 32 scans at a resolution of 4 cm^{-1}.
- Data Processing: The resulting spectrum of absorbance or transmittance versus wavenumber is analyzed to identify the characteristic absorption bands.

Electrospray Ionization Mass Spectrometry (ESI-MS)

- Sample Preparation: Prepare a dilute solution of **N-Acetyl-L-prolinamide** (approximately 1-10 µg/mL) in a solvent system compatible with electrospray ionization, such as a mixture of methanol or acetonitrile and water, often with a small amount of formic acid or ammonium acetate to promote ionization.
- Instrumentation: Utilize a mass spectrometer equipped with an electrospray ionization source. This could be a quadrupole, time-of-flight (TOF), or ion trap mass analyzer.
- Infusion and Ionization: Introduce the sample solution into the ESI source via direct infusion using a syringe pump at a low flow rate (e.g., 5-20 µL/min). A high voltage is applied to the ESI needle to generate a fine spray of charged droplets.

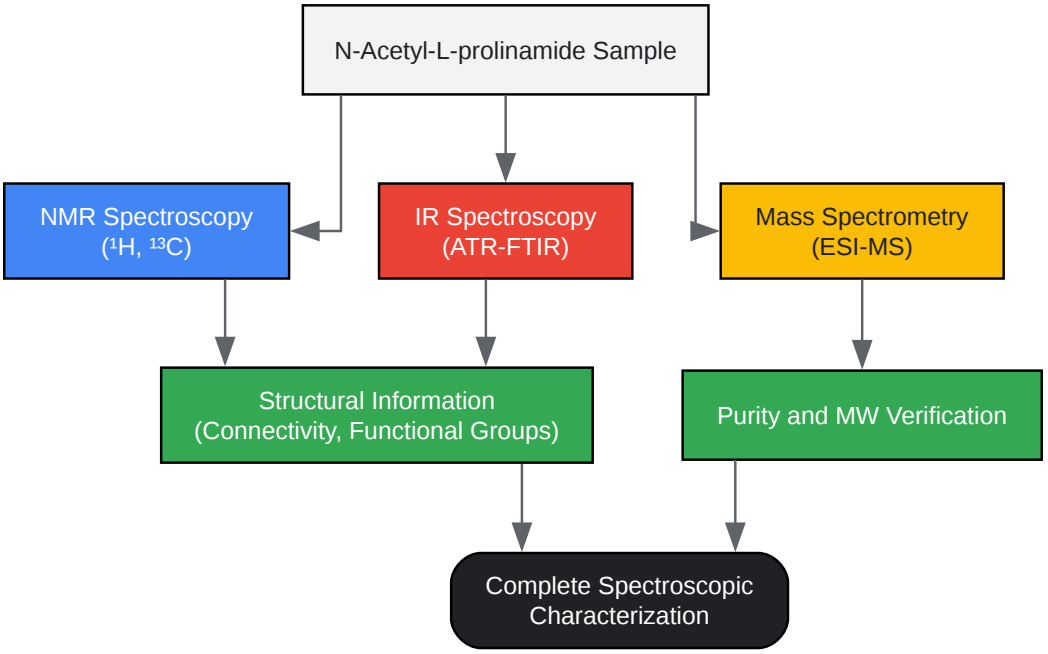
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- Mass Analysis:
  - Acquire mass spectra in positive ion mode to observe protonated molecules ($[M+H]^+$) or other adducts (e.g., $[M+Na]^+$).
  - Scan a mass range appropriate for the expected molecular weight (e.g., m/z 50-500).
- Data Analysis: Analyze the resulting mass spectrum to identify the molecular ion peak and any significant fragment ions. For fragmentation studies (MS/MS), the molecular ion is isolated and subjected to collision-induced dissociation.

Logical Workflow for Spectroscopic Analysis

The following diagram illustrates the logical workflow for the complete spectroscopic characterization of a compound like **N-Acetyl-L-prolinamide**.

Spectroscopic Analysis Workflow for N-Acetyl-L-prolinamide



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